

Application Notes and Protocols for Alloimperatorin Stock Solution Preparation

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Alloimperatorin, a natural coumarin compound extracted from plants such as Angelica dahurica, has garnered significant interest in biomedical research for its potent anti-tumor activities.[1][2] It has been shown to inhibit the growth and invasion of cancer cells by inducing multiple forms of programmed cell death, including apoptosis, ferroptosis, and oxeiptosis.[3][4] Accurate and consistent preparation of Alloimperatorin stock solutions is critical for obtaining reproducible results in preclinical research and drug development. Dimethyl sulfoxide (DMSO) is a common solvent for Alloimperatorin due to its high solubilizing capacity.[1][5] These application notes provide a detailed protocol for the preparation, storage, and handling of Alloimperatorin stock solutions in DMSO.

Quantitative Data Summary

A summary of the key quantitative data for **Alloimperatorin** is presented in the table below for easy reference.



Property	Value	Reference(s)
Molecular Weight	270.28 g/mol	[5][6]
Appearance	White to light yellow solid powder	[1]
Purity	≥98%	[5]
Solubility in DMSO	83.33 mg/mL (308.31 mM)	[1]
Storage (Solid)	4°C, sealed, away from moisture and light	[1]
Storage (Stock Solution)	-20°C for up to 1 month; -80°C for up to 6 months	[1][7]

Experimental Protocols

Protocol 1: Preparation of a 10 mM Alloimperatorin Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Alloimperatorin** in DMSO, a common starting concentration for in vitro studies.

Materials:

- Alloimperatorin (solid powder, ≥98% purity)
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- · Sterile microcentrifuge tubes or amber glass vials
- Analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

Procedure:



- Pre-weighing Preparation: Before use, allow the vial of solid **Alloimperatorin** to equilibrate to room temperature for at least 60 minutes to prevent condensation.[7]
- Weighing Alloimperatorin: Accurately weigh out 2.703 mg of Alloimperatorin powder using an analytical balance and transfer it to a sterile microcentrifuge tube or amber glass vial.
- Adding DMSO: Add 1 mL of anhydrous DMSO to the tube containing the Alloimperatorin powder.
- Dissolution: Tightly cap the tube and vortex thoroughly until the solid is completely dissolved.
 Gentle warming in a 37°C water bath and brief sonication can aid in dissolution if necessary.
 [8][9] Visually inspect the solution to ensure no particulates are present.
- Labeling and Storage: Clearly label the tube with the compound name, concentration (10 mM), solvent (DMSO), preparation date, and your initials.
- Aliquoting and Long-term Storage: For long-term storage and to avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller volumes in sterile microcentrifuge tubes.[1][7]
 Store the aliquots at -80°C for up to 6 months or at -20°C for up to 1 month.[1]

Stock Solution Preparation Calculator

To prepare a stock solution of a specific concentration, use the following formula:

Mass (g) = Concentration (mol/L) x Volume (L) x Molecular Weight (g/mol)

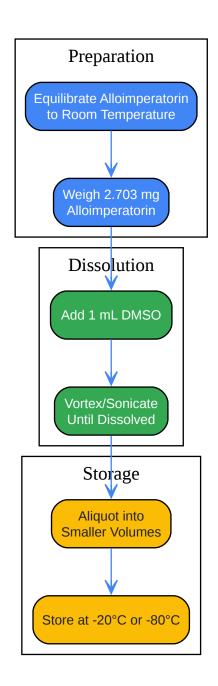
For convenience, the table below provides the required mass of **Alloimperatorin** for preparing 1 mL of common stock solution concentrations.

Desired Concentration	Mass of Alloimperatorin for 1 mL
1 mM	0.2703 mg
5 mM	1.3515 mg
10 mM	2.703 mg
50 mM	13.515 mg



Visualizations Experimental Workflow

The following diagram illustrates the workflow for preparing an **Alloimperatorin** stock solution.



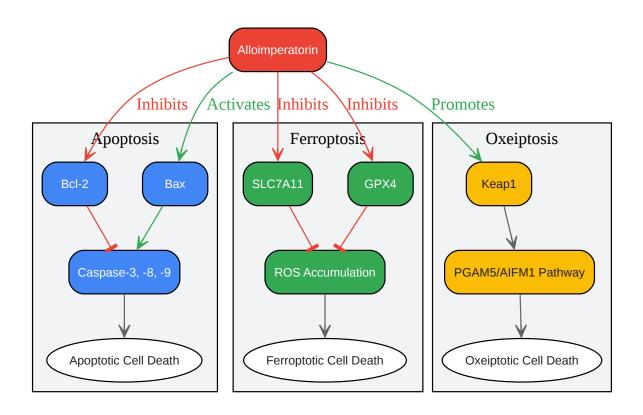
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Caption: Workflow for preparing **Alloimperatorin** stock solution.



Signaling Pathways Modulated by Alloimperatorin

Alloimperatorin exerts its anti-tumor effects by modulating several key signaling pathways, leading to different forms of programmed cell death.



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